

Technical Guide: N-Boc Protected Methylamino Butane Derivatives

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Compound of Interest

Compound Name: *tert-butyl N-[1-(methylamino)butan-2-yl]carbamate*

Cat. No.: B15304070

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Executive Summary

N-Boc protected methylamino butane derivatives represent a critical class of aliphatic amine building blocks in medicinal chemistry. These compounds—specifically

-tert-butoxycarbonyl-

-methylbutylamine and its isomers—serve as stable, lipophilic precursors for introducing

-methylated butyl chains into peptidomimetics and small molecule drugs.

The

-methyl modification is a pivotal strategy in modern drug design, known to improve metabolic stability by blocking proteolytic cleavage sites and enhancing membrane permeability through reduced hydrogen bond donor count. This guide provides a rigorous technical analysis of their synthesis, physical properties, and application in high-value API synthesis.

Structural Landscape & Chemical Identity

The term "methylamino butane" encompasses several structural isomers. In a drug discovery context, the specific isomer dictates the steric and hydrophobic profile of the final molecule.

Core Isomers

Common Name	IUPAC Name	Structure Description	Key Application
-Boc-	tert-butyl	Linear	General hydrophobic linker; Lysine mimic
-methylbutylamine	-butyl-		
	-methylcarbamate	-butyl chain	
-Boc-	tert-butyl	Chiral sec-butyl chain	Isoleucine analog; Steric occlusion
-methyl-sec-butylamine	-methyl-		
	-(butan-2-yl)carbamate		
-Boc-3-methylaminobutane	tert-butyl	Branched isopentyl chain	Leucine surrogate; High lipophilicity
	-isopentyl-		
	-methylcarbamate		

Chemical Properties (General for Class):

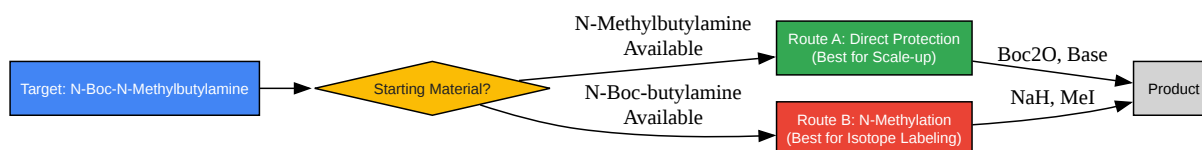
- Appearance: Colorless to pale yellow viscous oil.
- Solubility: Soluble in organic solvents (DCM, THF, EtOAc); insoluble in water.
- Stability: Stable to basic conditions and nucleophiles; sensitive to strong acids and high temperatures (>150°C).

Synthetic Methodologies

The synthesis of these derivatives typically follows two distinct logical pathways depending on the availability of starting materials and the need for isotopic labeling (e.g., introducing a group).

Decision Logic for Synthesis

The choice between Route A (Direct Protection) and Route B (Methylation) is determined by the substrate availability.



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Caption: Strategic decision tree for selecting the optimal synthetic pathway.

Protocol A: Direct Boc Protection (Standard Scale-up)

Applicability: Best for bulk preparation when the secondary amine is commercially available.

Reagents:

- N-Methylbutylamine (1.0 equiv)
- Di-tert-butyl dicarbonate () (1.1 equiv)
- Triethylamine () (1.5 equiv)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF)

Step-by-Step Methodology:

- Setup: Charge a round-bottom flask with N-methylbutylamine and DCM (0.5 M concentration). Cool to 0°C under

atmosphere.

- Base Addition: Add

dropwise. (Note:

scavenges the liberated protons, preventing salt formation of the starting amine).

- Boc Addition: Dissolve

in a minimal amount of DCM and add dropwise to the reaction mixture over 30 minutes. Gas evolution (

) may occur if trace moisture hydrolyzes

, though the primary reaction does not release gas.

- Reaction: Allow to warm to room temperature (RT) and stir for 4–12 hours. Monitor by TLC (stain with Ninhydrin or PMA; the product is not UV active unless derivatized).
- Workup: Wash the organic layer sequentially with 1M HCl (to remove unreacted amine/TEA), saturated (to remove acidic byproducts), and brine.
- Purification: Dry over , filter, and concentrate. High-purity product (>95%) is typically obtained as a colorless oil without column chromatography.

Protocol B: N-Methylation of Boc-Amines (Advanced)

Applicability: Essential when the secondary amine is expensive or when introducing a radiolabeled methyl group (

or

).

Reagents:

- -Boc-butylamine (1.0 equiv)
- Sodium Hydride (NaH, 60% dispersion) (1.5 equiv)
- Methyl Iodide (MeI) (1.2–1.5 equiv)
- Solvent: Anhydrous THF or DMF

Critical Mechanism: The proton on the carbamate nitrogen is less acidic (

) than an amide but can be deprotonated by NaH. The resulting anion attacks the methyl iodide.

Step-by-Step Methodology:

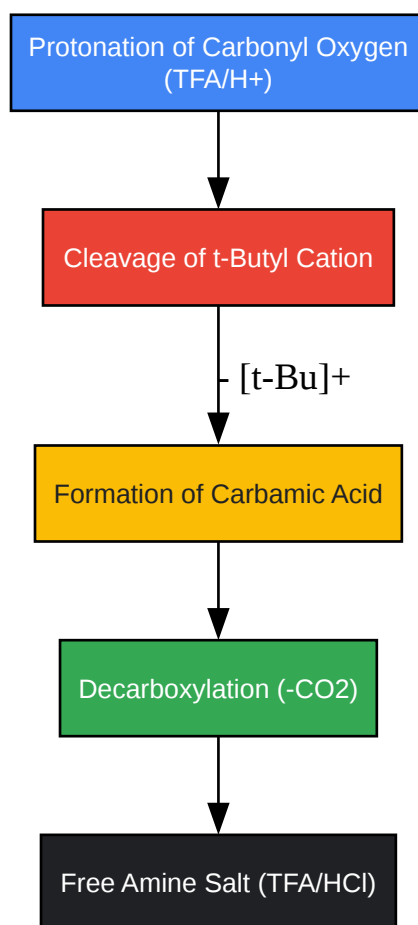
- Deprotonation: Suspend NaH in anhydrous THF at 0°C under Argon. Add a solution of -Boc-butylamine in THF dropwise.
- Activation: Stir at 0°C for 30 minutes until evolution ceases. The solution often turns slightly yellow.
- Alkylation: Add Methyl Iodide dropwise. Caution: MeI is a potent alkylator and suspected carcinogen.
- Completion: Allow to warm to RT and stir overnight.
- Quench: Cool to 0°C and carefully quench with water or saturated .
- Extraction: Extract with Ethyl Acetate ().
- Purification: Flash chromatography (Hexanes/EtOAc) is usually required to separate the product from any unreacted starting material (which has a very similar).

Deprotection & Stability

The utility of the Boc group lies in its orthogonality to base-labile groups (like Fmoc or esters). Removal is strictly acid-mediated.

Mechanism of Acidolysis

The deprotection proceeds via protonation of the carbonyl oxygen, followed by the collapse of the tert-butyl cation and decarboxylation.



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Caption: Mechanistic pathway for the acid-mediated removal of the Boc group.

Preferred Deprotection Protocols

Method	Reagents	Conditions	Pros/Cons
Standard	TFA / DCM (1:1)	RT, 1–2 h	Pro: Fast, quantitative. Con: Corrosive, generates TFA salts.
Anhydrous	4M HCl in Dioxane	RT, 1 h	Pro: Yields crystalline HCl salts directly. Con: Hygroscopic reagents.
Green	Ball Milling (Mechanochemistry)	-TsOH, No Solvent	Pro: Solvent-free, eco-friendly.[1] Con: Requires ball mill equipment.

Applications in Drug Discovery

The

-Boc-methylamino butane moiety is not merely a passive intermediate; it is a strategic tool for modifying physicochemical properties.

Metabolic Stability Enhancement

N-Methylation of peptide bonds or amine linkers sterically hinders the approach of proteases and metabolic enzymes (like CYPs). Incorporating an

-methylbutyl group instead of a simple butylamine can significantly extend the half-life () of a drug candidate.

Solubility & Permeability

- **Permeability:** By replacing an N-H bond with an N-Me bond, the molecule's hydrogen bond donor (HBD) count decreases. This often improves passive membrane permeability (the "chameleon effect").
- **Solubility:** The disruption of crystal lattice packing (due to the loss of intermolecular H-bonds) often increases solubility in organic formulations.

Case Study Relevance

While specific proprietary drugs like Vecrabrutinib utilize complex N-heterocycles, the N-methylamino aliphatic chain is a recurring motif in kinase inhibitors and GPCR ligands where a hydrophobic tail is required to occupy a specific binding pocket (e.g., the hydrophobic back-pocket of a kinase).

References

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- N-Methylation of Peptides/Amines: BenchChem Technical Guide, "Synthesis of N-Boc-N-methyl-D-valine" (Analogous methodology). [Link](#)
- Physical Properties (Parent Amine): NIST Chemistry WebBook, SRD 69, "1-Butanamine, N-methyl-".^{[2][3]} [Link](#)

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